

N-Boc-4-bromopiperidine safety data sheet (SDS) information

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Compound of Interest

Compound Name: **N-Boc-4-bromopiperidine**

Cat. No.: **B060578**

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An In-depth Technical Guide to the Safety Data Sheet (SDS) of **N-Boc-4-bromopiperidine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **N-Boc-4-bromopiperidine** (CAS No. 173537-03-8), a key intermediate in pharmaceutical development and organic synthesis.^[1] The following sections detail the hazards, handling procedures, and emergency responses associated with this compound, compiled from various safety data sheets and chemical databases.

Hazard Identification and Classification

N-Boc-4-bromopiperidine is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are acute oral toxicity and significant risk to the aquatic environment.^[2] Some sources also indicate that it can cause skin and eye irritation, as well as respiratory irritation.^[3]

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[2][4]}
- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]

- H335: May cause respiratory irritation.[3]
- H400: Very toxic to aquatic life.[2][4]

Signal Word: Warning[2][4]

GHS Pictograms:

-  alt text
-  alt text

A summary of the GHS classification is provided in the table below.

Hazard Class	Category
Acute toxicity, Oral	4
Skin corrosion/irritation	2
Serious eye damage/eye irritation	2A
Specific target organ toxicity, single exposure	3
Hazardous to the aquatic environment, acute hazard	1

Physical and Chemical Properties

N-Boc-4-bromopiperidine is typically a colorless to light yellow oil or a low-melting solid.[1] Its key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C10H18BrNO2
Molecular Weight	264.16 g/mol [1] [2]
Appearance	Colorless to light yellow oil or low melting solid [1]
Melting Point	42 °C [5]
Boiling Point	100-118°C / 0.5 mmHg [5]
Flash Point	> 110 °C (> 230.0 °F) - closed cup [4] [5]
Density	1.3403 g/mL at 25°C [5]
Refractive Index	n20/D 1.4905 [5]
Vapor Pressure	0.001 mmHg at 25°C [5]

Experimental Protocols

While detailed experimental protocols for generating the safety data are not typically included in standard SDS, the synthesis of **N-Boc-4-bromopiperidine** has been described. One method involves the following steps:

- A suspension of 4-bromopiperidine hydrobromide in dichloromethane is prepared.
- N,N-diisopropylethylamine is added dropwise at 0 °C, and the mixture is stirred for 30 minutes.
- A solution of di-tert-butyl dicarbonate in dichloromethane is then added dropwise.
- The reaction mixture is stirred at room temperature for 18 hours to yield tert-butyl 4-bromopiperidine-1-carboxylate.[\[6\]](#)

Handling, Storage, and Personal Protection

Handling:

- Handle in a well-ventilated place.[7]
- Wear suitable protective clothing, including gloves and eye/face protection.[7]
- Avoid contact with skin and eyes.[3][7]
- Avoid formation of dust and aerosols.[3][7]
- Wash hands thoroughly after handling.[8]
- Do not eat, drink, or smoke when using this product.[8]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[8]
- Recommended storage temperature is between 0 - 8 °C.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use safety glasses with side-shields or chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A dust mask of type N95 (US) is recommended.[4]

First-Aid and Fire-Fighting Measures

First-Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][7]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[3]

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][7]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][7]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[8]
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary. [3][7]

Accidental Release and Disposal

Accidental Release Measures:

- Use personal protective equipment.[3]
- Avoid dust formation.[3]
- Ensure adequate ventilation.[3]
- Evacuate personnel to safe areas.[3]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7]
- Sweep up and shovel into suitable, closed containers for disposal.[8]

Disposal Considerations:

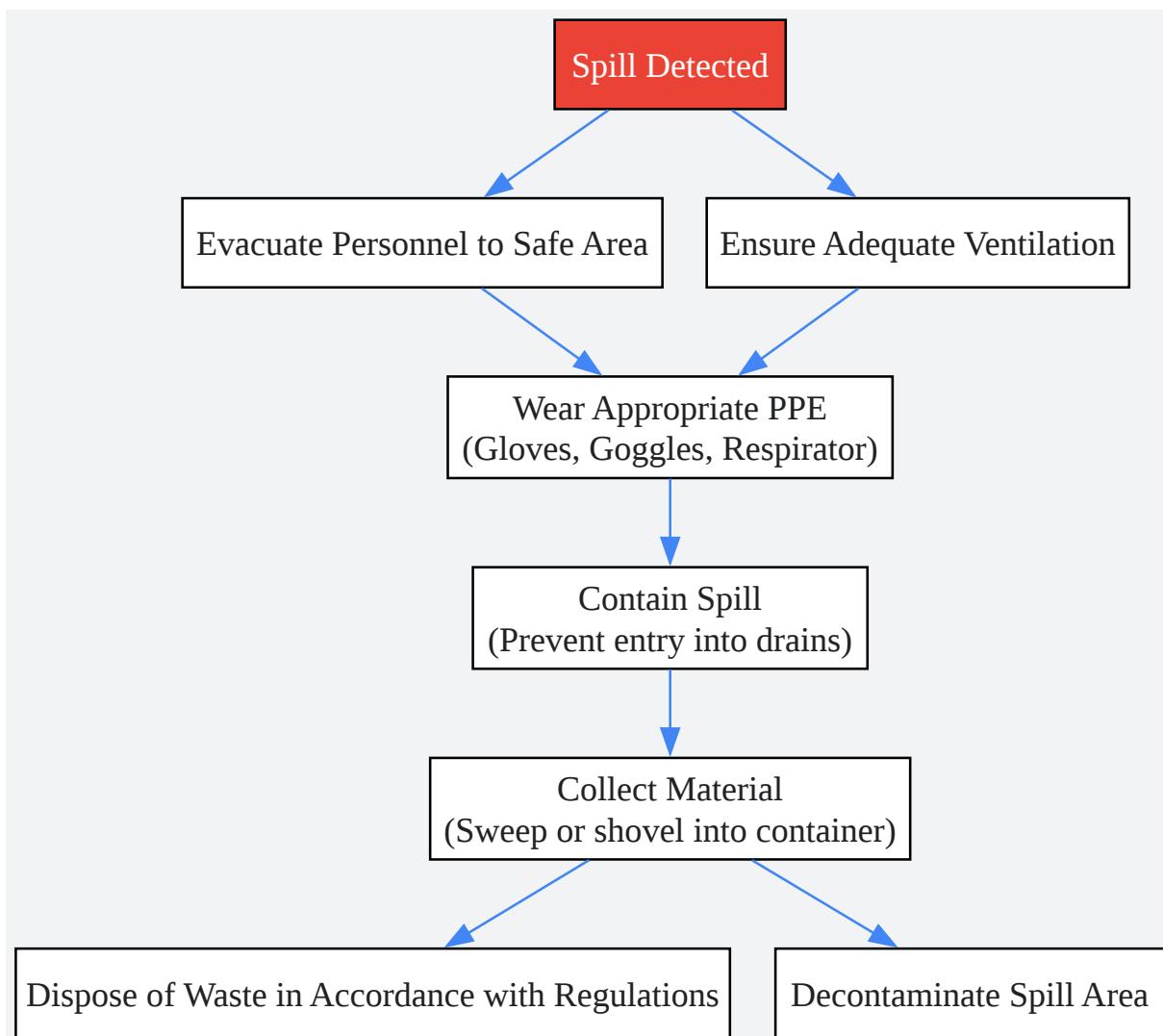
- Dispose of in accordance with local, state, and federal regulations.
- Avoid release to the environment.[9]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents and strong acids.[\[8\]](#)
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon monoxide, carbon dioxide, and nitrogen oxides.[\[8\]](#)
- Hazardous Polymerization: Does not occur.[\[8\]](#)

Visualizations

Caption: GHS hazard statements and corresponding precautionary measures for **N-Boc-4-bromopiperidine**.



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Caption: Workflow for responding to an accidental spill of **N-Boc-4-bromopiperidine**.

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